

Technical Guide: Physical Properties of 3-Cyclohexyl-2-butenic Acid

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Compound of Interest

Compound Name: 3-Cyclohexyl-2-butenic acid

Cat. No.: B1668987

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the known physical properties of **3-Cyclohexyl-2-butenic acid**. Due to the limited availability of experimental data for this specific compound, this document presents predicted values from computational models and outlines general experimental protocols for the determination of key physical characteristics of carboxylic acids.

Core Physical Properties

Quantitative data for **3-Cyclohexyl-2-butenic acid** is sparse in publicly available literature. The following table summarizes the predicted physical properties. For comparative context, the experimental melting point of a structurally similar compound, (2E)-3-Cyclohexylprop-2-enoic acid, is included.

Property	Value	Data Type	Source
Molecular Formula	C ₁₀ H ₁₆ O ₂	-	[1]
Molecular Weight	168.23 g/mol	-	[1]
Boiling Point	297.0 ± 9.0 °C	Predicted	[1]
Density	1.040 ± 0.06 g/cm ³	Predicted	[1]
Melting Point	No Data Available	-	
Melting Point of (2E)-3-Cyclohexylprop-2-enoic acid	46-47 °C	Experimental	[2][3]
Solubility	No Data Available	-	

Experimental Protocols

Detailed experimental procedures for determining the physical properties of **3-Cyclohexyl-2-butenic acid** have not been specifically reported. However, standard methodologies for characterizing carboxylic acids are well-established. The following are generalized protocols that can be adapted for this purpose.

Determination of Melting Point (for solid carboxylic acids)

The melting point of a solid carboxylic acid can be determined using a capillary melting point apparatus.

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point of the sample.

Determination of Boiling Point (for liquid carboxylic acids)

The boiling point can be determined using a distillation apparatus or a micro-boiling point method.

- **Apparatus Setup:** For distillation, the liquid is placed in a round-bottom flask with a few boiling chips. A condenser and a thermometer are attached. The thermometer bulb should be positioned just below the side arm of the distillation head.
- **Heating:** The liquid is heated gently.
- **Observation:** The temperature is recorded when the liquid is boiling, and a steady stream of distillate is collected. The constant temperature observed during this period is the boiling point.

Determination of Density (for liquid carboxylic acids)

The density of a liquid carboxylic acid can be determined using a pycnometer or a digital density meter.

- **Measurement with Pycnometer:**
 - The mass of a clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present, and its mass is measured again.
 - The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., deionized water) and measuring the mass.
 - The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

- **Measurement with Digital Density Meter:** The instrument is calibrated, and the sample is injected into the measurement cell. The density is then directly provided by the instrument.

Determination of Solubility

The solubility of **3-Cyclohexyl-2-butenic acid** can be assessed in various solvents.

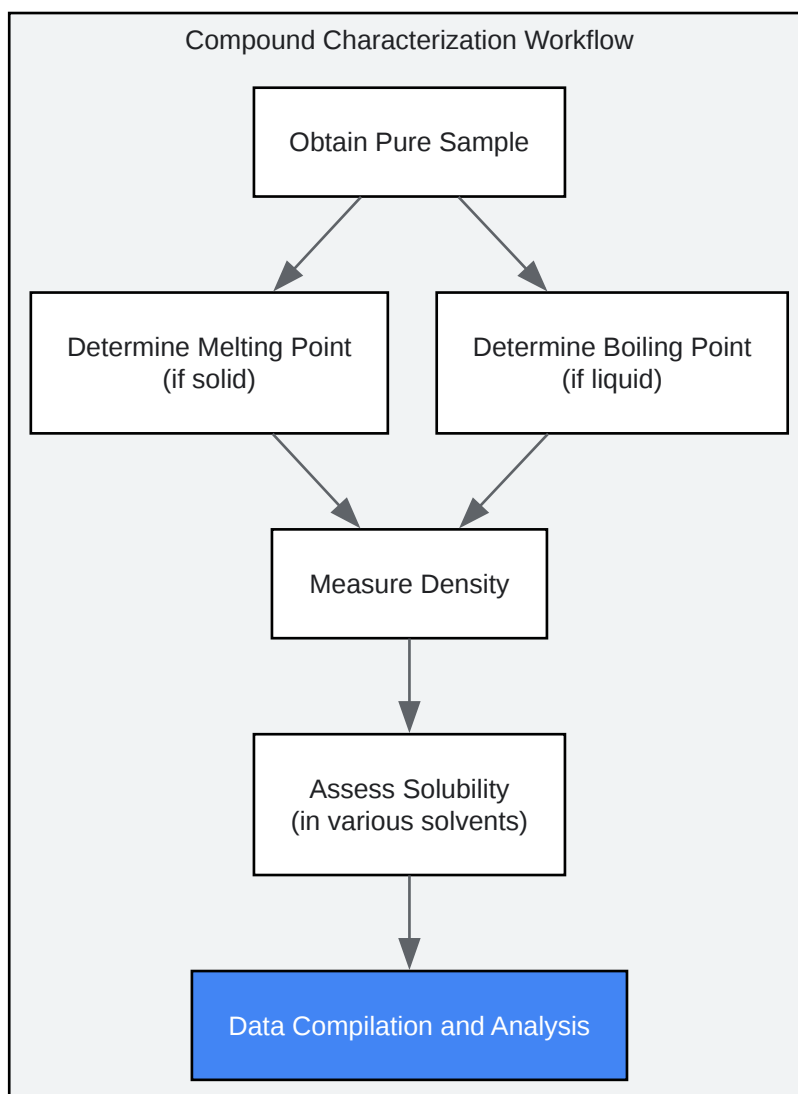
- **Qualitative Assessment:** A small amount of the compound is added to a test tube containing the solvent of interest (e.g., water, ethanol, acetone, hexane). The mixture is agitated, and the dissolution is observed.
- **Quantitative Assessment (e.g., Gravimetric Method):**
 - A saturated solution is prepared by adding an excess of the compound to a known volume of the solvent at a specific temperature.
 - The solution is stirred for an extended period to ensure equilibrium is reached.
 - A known volume of the saturated solution is carefully filtered to remove any undissolved solid.
 - The solvent is evaporated from the filtered solution, and the mass of the remaining solute is measured.
 - The solubility is then expressed as mass of solute per volume or mass of solvent.

Biological Activity and Signaling Pathways

A comprehensive search of scientific literature did not yield any specific information regarding the biological activity or associated signaling pathways of **3-Cyclohexyl-2-butenic acid**. This compound is noted as being useful in organic synthesis, particularly in the pharmaceutical and agrochemical research sectors as an intermediate for more complex molecules^[4]. Further research is required to elucidate any potential biological roles.

Visualizations

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical compound.



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General workflow for determining physical properties of a chemical compound.

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